

Technical Support Center: Diethylene Glycol Monoethyl Ether (DEGEE)

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Compound of Interest

Compound Name: *Diethylene glycol monoethyl ether*

Cat. No.: B131167

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and use of **diethylene glycol monoethyl ether** (DEGEE), with a specific focus on preventing, detecting, and managing peroxide formation.

Frequently Asked Questions (FAQs)

Q1: What is peroxide formation and why is it a concern with **Diethylene Glycol Monoethyl Ether** (DEGEE)?

A1: **Diethylene glycol monoethyl ether**, like other ethers, can react with atmospheric oxygen in a process called autoxidation to form unstable and potentially explosive peroxides.[\[1\]](#)[\[2\]](#) This is a significant safety concern as friction, heat, or shock can cause these peroxides to detonate, especially when they become concentrated through evaporation or distillation.[\[1\]](#)[\[3\]](#) The formation of peroxides is a free radical chain reaction that is accelerated by exposure to light and heat.[\[1\]](#)

Q2: How can I visually inspect my container of DEGEE for peroxide formation?

A2: While not a definitive test, visual inspection can indicate high levels of peroxide formation. If you observe any of the following, do not handle the container and contact your institution's Environmental Health and Safety (EHS) office immediately:

- Visible crystal formation within the liquid or around the cap.[\[1\]](#)

- Discoloration of the liquid.[1]
- The formation of distinct layers or liquid stratification.[1]
- Wisp-like structures suspended in the liquid.[4]

Q3: What are the ideal storage conditions to minimize peroxide formation in DEGEE?

A3: To minimize peroxide formation, DEGEE should be stored under the following conditions:

- Container: Store in a tightly sealed, air-impermeable, light-resistant container, such as an amber glass bottle or a metal can.[1][5]
- Atmosphere: Whenever possible, store under an inert atmosphere, such as nitrogen or argon, to displace oxygen.[1][6]
- Temperature: Store in a cool, dark, and well-ventilated area.[1][7] Avoid refrigeration unless specifically recommended by the manufacturer, as some peroxides can crystallize out of solution at low temperatures, increasing the explosion risk.[1]
- Light and Heat: Protect from all sources of light and heat.[1][8]

Q4: What is a peroxide inhibitor and should I use DEGEE that contains one?

A4: A peroxide inhibitor is an antioxidant compound added to ethers to slow the rate of peroxide formation.[1] A common inhibitor is Butylated Hydroxytoluene (BHT).[1] It is highly recommended to purchase DEGEE that already contains an inhibitor.[1] Note that inhibitors are consumed over time, so their presence does not eliminate the need for proper storage and periodic testing.[1]

Q5: How often should I test my DEGEE for peroxides?

A5: The testing frequency depends on whether the container has been opened.

- Unopened containers: Test or dispose of after 12-18 months from the date of receipt.[1]
- Opened containers: Test for peroxides at least every 6-12 months.[1] It is crucial to date containers upon receipt and upon opening to track their age.[3][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Visual signs of peroxides (crystals, discoloration, etc.) are present.	High concentration of dangerous peroxides has formed.	DO NOT MOVE OR OPEN THE CONTAINER. Treat it as a potential bomb. Contact your institution's Environmental Health and Safety (EHS) office immediately for emergency disposal. [4] [9]
A positive peroxide test is obtained (≥ 25 ppm).	Peroxides have formed to a potentially hazardous level.	For concentrations between 25-100 ppm, avoid distillation or any concentration steps. [1] For concentrations ≥ 100 ppm, do not handle the container and contact EHS for disposal. [1] [6] If the concentration is below 100 ppm and the solvent is needed, peroxides can be removed (see Experimental Protocols).
Need to use uninhibited DEGEE.	The absence of an inhibitor significantly accelerates peroxide formation.	Purchase only the amount needed for immediate use. [1] Store under an inert atmosphere (e.g., nitrogen or argon). [1] Use the material quickly and test for peroxides before use if it has been stored for any length of time.
DEGEE container is older than the recommended shelf life.	Increased likelihood of significant peroxide formation.	Do not use. Test for peroxides immediately. If the test is positive, follow the guidance for positive peroxide tests. If negative, it is still best practice to dispose of the material.

Quantitative Data Summary

The following table summarizes recommended storage and testing timelines for peroxide-forming chemicals like DEGEE. These are general guidelines; always consult the manufacturer's safety data sheet (SDS).

Container Status	Class B Peroxide Former (e.g., DEGEE)	Action
Unopened from Manufacturer	18 months[10]	Dispose after this period or test for peroxides.
Opened (Inhibited)	12 months[10][11]	Test at least every 6-12 months.[1] Dispose after 12 months.
Opened (Uninhibited)	24 hours - 3 months[10][12]	Test before each use. Dispose of after 24 hours if uninhibited monomer.[5]

Peroxide Concentration Hazard Levels

Peroxide Concentration (ppm)	Hazard Level & Recommended Action
< 25-30 ppm	Generally considered safe for use, but avoid concentration.[1][13]
25 - 100 ppm	Moderate hazard. Do not distill or evaporate.[1] Peroxide removal is recommended before use.
> 100 ppm	Serious Hazard. Do not handle. Contact EHS for immediate disposal.[6]

Experimental Protocols

Protocol 1: Qualitative Peroxide Test (Potassium Iodide Method)

This method provides a rapid, sensitive assessment of the presence of hydroperoxides and di-alkyl peroxides.[13][14]

Materials:

- Sample of **diethylene glycol monoethyl ether**
- Glacial acetic acid
- Potassium iodide (KI), solid or a 5% solution
- Test tube or small vial

Procedure:

- In a chemical fume hood, add approximately 1-3 mL of the DEGEE sample to a test tube.[4]
- Add an equal volume of glacial acetic acid.[4]
- Add about 100 mg of potassium iodide crystals or a few drops of a 5% potassium iodide solution.[1][4]
- Stopper and shake the test tube.
- Interpretation: The formation of a yellow to brown color indicates the presence of peroxides. [4][14] A pale yellow color suggests a low concentration, while a brown color indicates a high and hazardous concentration.[13]

Protocol 2: Semi-Quantitative Peroxide Test (Test Strips)

Commercial peroxide test strips offer a convenient way to estimate the peroxide concentration.

Materials:

- Sample of **diethylene glycol monoethyl ether**
- Peroxide test strips (ensure they are suitable for organic solvents)

Procedure:

- Strictly follow the manufacturer's instructions for the specific test strips being used.[[1](#)]
- Typically, this involves dipping the test strip into the solvent for a specified time.
- After removing the strip, wait for the specified development time.
- Compare the color of the test pad to the color chart provided with the strips to estimate the peroxide concentration in parts per million (ppm).[[15](#)]

Protocol 3: Removal of Peroxides (Ferrous Sulfate Wash)

This procedure can be used to remove peroxides from solvents with concentrations below 100 ppm.

Materials:

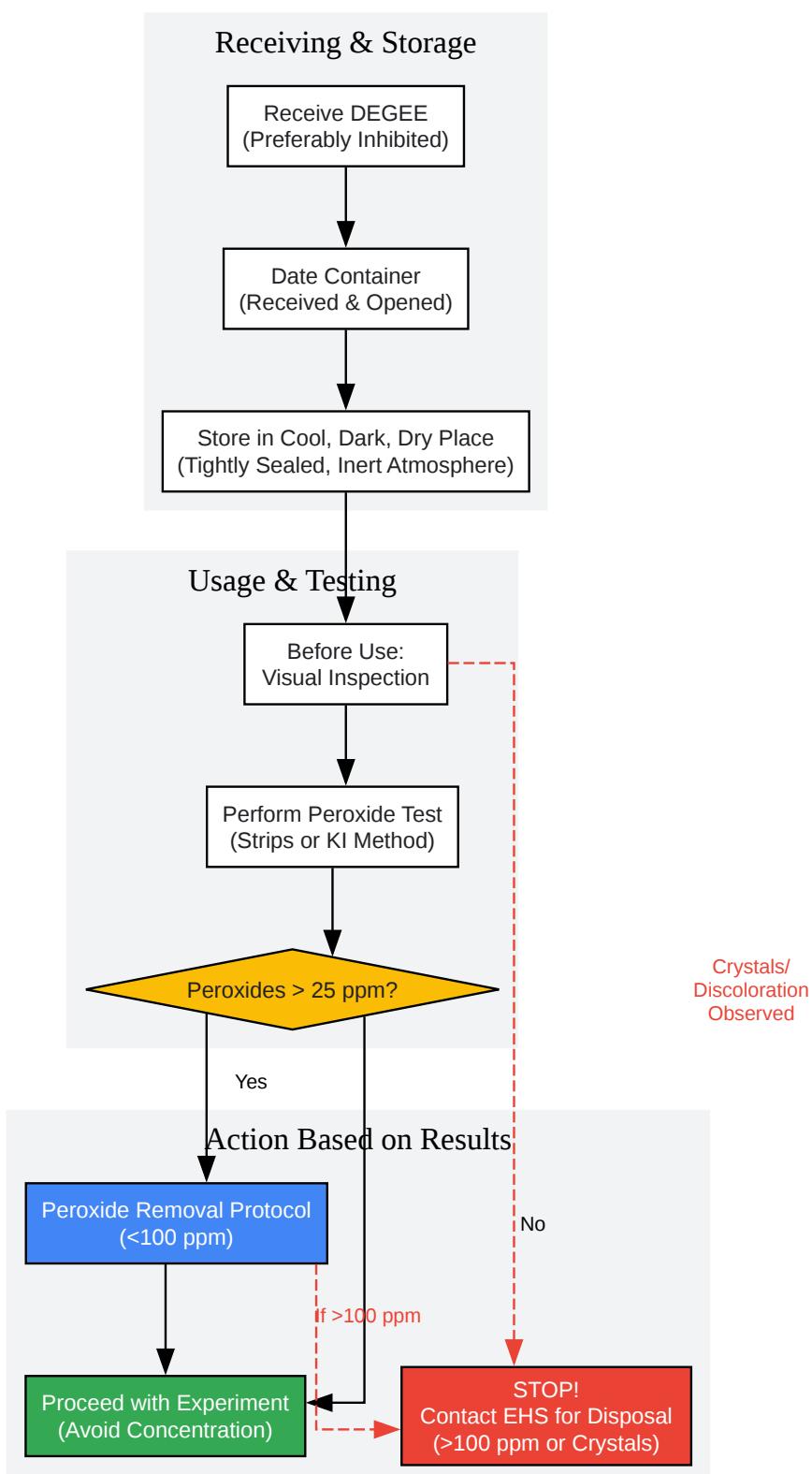
- DEGEE containing peroxides
- Ferrous sulfate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Concentrated sulfuric acid
- Deionized water
- Separatory funnel
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

Procedure:

- Prepare a fresh ferrous sulfate washing solution: Dissolve 60 g of ferrous sulfate heptahydrate in 100 mL of water, and carefully add 6 mL of concentrated sulfuric acid.[[9](#)]
- In a separatory funnel, wash the DEGEE with an equal volume of the ferrous sulfate solution. [[1](#)]
- Shake the funnel gently, periodically venting to release any pressure.

- Allow the layers to separate and discard the lower aqueous layer.
- Repeat the washing step two to three more times.[\[1\]](#)
- After the final wash, test the DEGEE for the presence of peroxides using one of the methods above to confirm their removal.
- Dry the peroxide-free DEGEE using a suitable drying agent like anhydrous magnesium sulfate.

Logical Workflow Diagram

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Caption: Workflow for safe handling of DEGEE to prevent peroxide-related incidents.

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